

L-Fructose-1-13C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-Fructose-1-13C

Cat. No.: B7824498

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Fructose-1-13C**, a stable isotope-labeled form of L-fructose. This document covers its fundamental chemical properties, applications in metabolic research, and generalized experimental protocols for its use as a tracer.

Core Chemical Data

L-Fructose-1-13C is a monosaccharide and an isotopologue of L-fructose where the carbon atom at the C-1 position is replaced by its heavy isotope, ^{13}C . This labeling makes it a valuable tool for tracing the metabolic fate of fructose in biological systems.

Property	Value	Reference
CAS Number	117013-21-5	[1][2]
Molecular Formula	$\text{C}_5^{13}\text{CH}_{12}\text{O}_6$	[2]
Molecular Weight	181.15 g/mol	[2]
Isotopic Purity	99 atom % ^{13}C	
Appearance	Powder	
Storage Temperature	2-8°C Refrigerator	[2]

Applications in Research and Drug Development

The primary application of **L-Fructose-1-13C** is as a tracer in metabolic studies.[3] Its non-radioactive nature makes it a safe alternative to radiolabeled isotopes for in vitro and in vivo experiments.

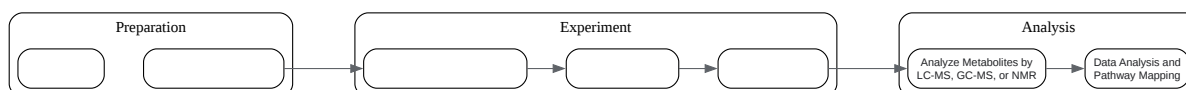
Key applications include:

- **Metabolic Pathway Analysis:** Tracing the journey of the ^{13}C -labeled carbon through various metabolic pathways, such as glycolysis and the pentose phosphate pathway, provides insights into pathway activity and flux.[4]
- **Quantitative Analysis:** It can be used as an internal standard for the accurate quantification of unlabeled L-fructose and its metabolites in biological samples using techniques like Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[3]
- **Drug Development:** In drug development, stable isotopes are incorporated into drug molecules to trace their metabolic profiles and pharmacokinetics.[3] Understanding how a drug candidate affects fructose metabolism can be crucial, especially for drugs targeting metabolic diseases.

Experimental Protocols

While specific experimental designs will vary depending on the research question, a general workflow for a ^{13}C tracer experiment using **L-Fructose-1-13C** is outlined below.

General Workflow for ^{13}C Tracer Analysis



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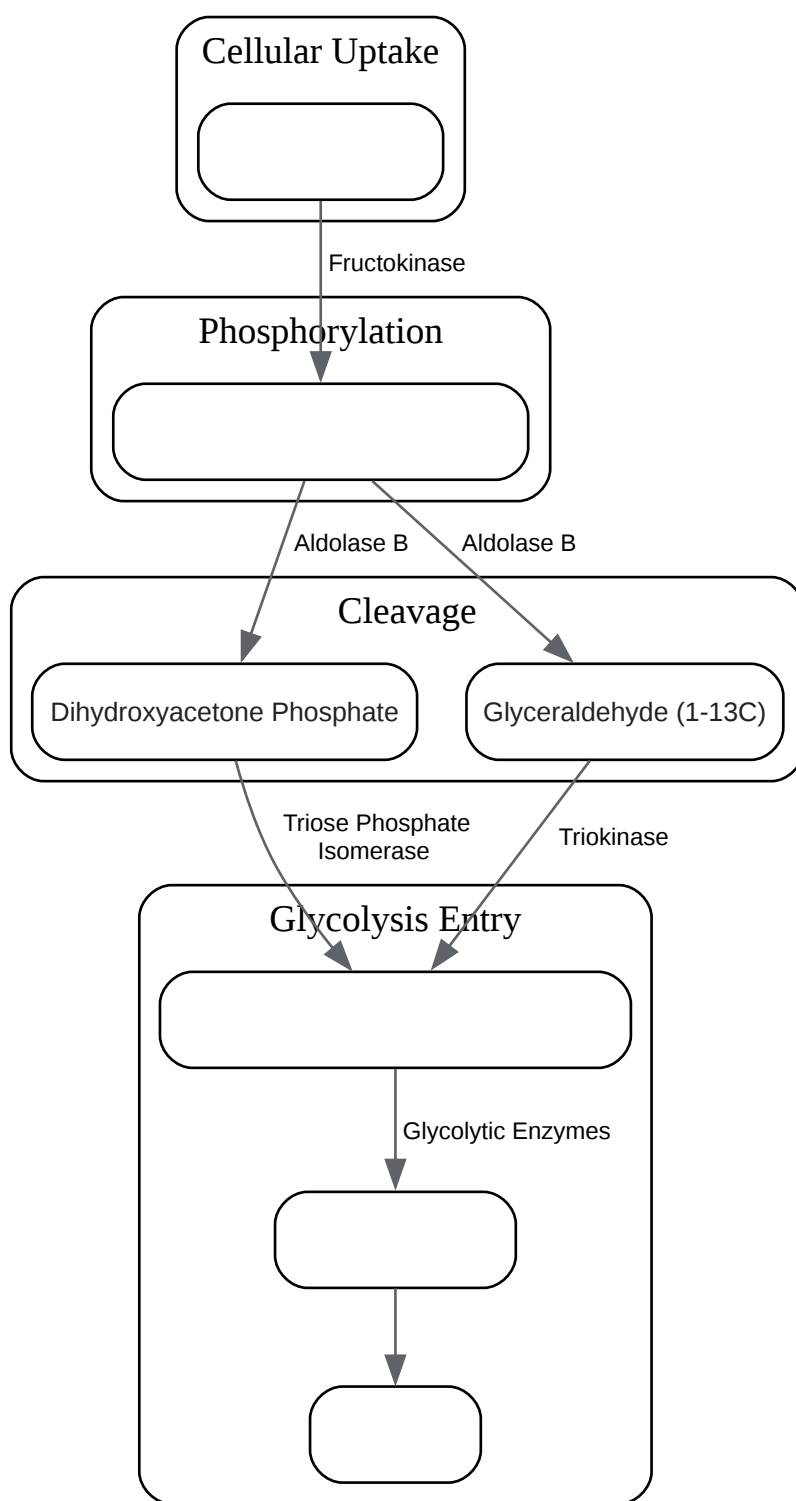
Caption: A generalized workflow for metabolic studies using **L-Fructose-1-13C**.

Methodology:

- Preparation: Cells are cultured in a standard medium, or an animal model is acclimated. A specialized medium or diet containing a known concentration of **L-Fructose-1-13C** is prepared.[\[5\]](#)
- Incubation/Administration: The standard medium is replaced with the isotope-containing medium, and the cells are incubated for a specific period. For animal studies, the specialized diet is administered.[\[5\]](#)
- Metabolic Quenching: To halt enzymatic activity and preserve the metabolic state, metabolism is rapidly quenched, often using cold methanol or other established protocols.
- Metabolite Extraction: Metabolites are extracted from the cells or tissues using appropriate solvent systems.
- Analysis: The extracted metabolites are analyzed by mass spectrometry (LC-MS, GC-MS) or NMR to identify and quantify the ^{13}C -labeled species.[\[3\]](#)
- Data Analysis: The resulting data on the distribution and abundance of ^{13}C -labeled metabolites are used to map the metabolic pathways and calculate flux rates.[\[4\]](#)

Fructose Metabolism and ^{13}C Label Tracing

Fructose metabolism primarily occurs in the liver, intestine, and kidneys.[\[6\]](#) Upon entering the cell, fructose is phosphorylated and then cleaved into triose phosphates, which can then enter the glycolytic pathway. The diagram below illustrates the key steps and how the ^{13}C label from **L-Fructose-1-13C** would be traced.



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Caption: Metabolic pathway of **L-Fructose-1-¹³C** and the tracing of the ¹³C label.

Pathway Description:

- Phosphorylation: **L-Fructose-1-13C** is phosphorylated by fructokinase to form L-Fructose-1-Phosphate, with the ^{13}C label remaining at the C-1 position.[7]
- Cleavage: Aldolase B cleaves L-Fructose-1-Phosphate into dihydroxyacetone phosphate (DHAP) and glyceraldehyde. The ^{13}C label is retained on the glyceraldehyde molecule.[7]
- Entry into Glycolysis: Glyceraldehyde is then phosphorylated to glyceraldehyde-3-phosphate (G3P) by triokinase.[7] DHAP can also be converted to G3P. The ^{13}C -labeled G3P then proceeds through the lower stages of glycolysis, ultimately forming ^{13}C -labeled pyruvate, which can then enter the TCA cycle for energy production or be used for anabolic processes like fatty acid synthesis.[5]

This guide provides a foundational understanding of **L-Fructose-1-13C** for its application in advanced research. For specific experimental designs and applications, further consultation of detailed research literature is recommended.

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